

Comprehensive Computational Profiling of trans-2,5-Difluorocinnamic Acid: A DFT Protocol

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Compound of Interest

Compound Name: *trans-2,5-Difluorocinnamic acid*

CAS No.: 375368-88-0

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Executive Summary

This technical guide outlines the computational framework for analyzing **trans-2,5-Difluorocinnamic acid**, a key scaffold in medicinal chemistry and crystal engineering. The presence of fluorine atoms at the 2- and 5-positions introduces specific electronic perturbations—inductive withdrawal and mesomeric donation—that significantly alter the molecular electrostatic potential (MEP) and reactivity profile compared to unsubstituted cinnamic acid. This guide establishes a validated protocol using DFT/B3LYP and M06-2X functionals to elucidate structural, vibrational, and electronic properties.[2]

Introduction: The Fluorine Effect in Cinnamic Scaffolds

The trans-isomer of cinnamic acid is thermodynamically preferred over the cis-form due to steric relief between the phenyl ring and the carboxylic acid moiety. In 2,5-DFCA, the fluorine substituents play a dual role:

- **Electronic Modulation:** The C2-F and C5-F atoms exert a strong inductive effect (

), lowering the energy of the Frontier Molecular Orbitals (FMOs).

- Conformational Locking: The C2-F atom can engage in intramolecular electrostatic interactions with the vinyl hydrogen or the carbonyl oxygen, potentially influencing planarity.

Accurate modeling requires a level of theory that captures both the delocalized

-system of the cinnamic backbone and the high electronegativity of the fluorine substituents.

Computational Methodology (The Protocol)

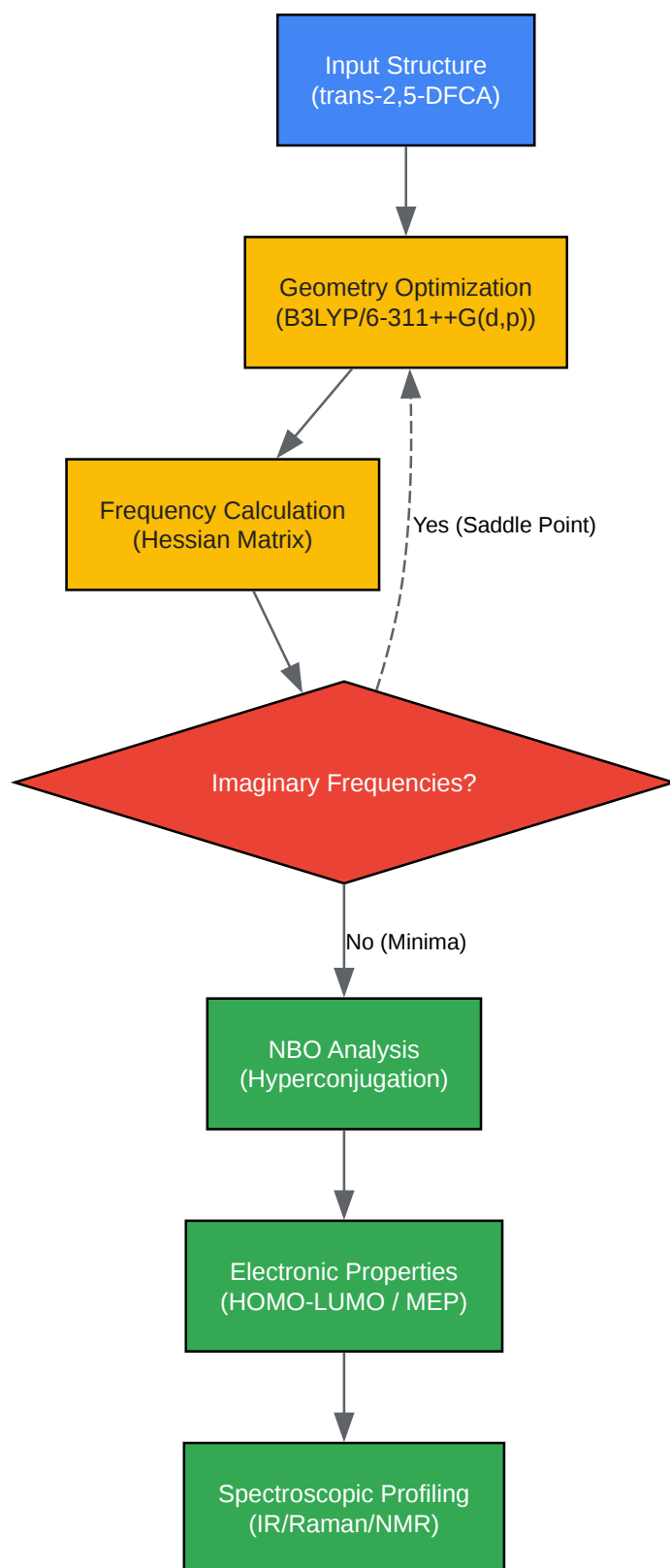
To ensure reproducibility and scientific rigor, the following computational workflow is prescribed. This protocol balances cost with accuracy, utilizing the 6-311++G(d,p) basis set to adequately describe the diffuse electron density around the fluorine and oxygen atoms.

Functional Selection & Justification

- Primary Functional (Geometry/Freq): B3LYP (Becke, 3-parameter, Lee-Yang-Parr).^[2]
 - Rationale: Remains the industry standard for vibrational spectroscopy of organic molecules, providing excellent error cancellation for C-C and C-H stretches.
- Secondary Functional (Non-Covalent): wB97X-D or M06-2X.
 - Rationale: Essential for modeling dimerization (carboxylic acid hydrogen bonding) and -
stacking, where dispersion forces are critical.

Validated Workflow

The following diagram illustrates the logical flow of the computational study, ensuring self-validation at every step.



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Figure 1: Operational workflow for the quantum chemical characterization of 2,5-DFCA. Green nodes indicate data generation phases.

Structural & Conformational Analysis

Geometry Optimization

The optimization must be performed without symmetry constraints (

symmetry) to allow the carboxylic acid proton to orient naturally.

- Key Parameter: The dihedral angle

should be monitored. While unsubstituted cinnamic acid is planar, steric repulsion between the C2-Fluorine and the vinyl group may induce a slight twist (

) out of planarity.

- Dimerization: In the solid state and non-polar solvents, 2,5-DFCA forms cyclic dimers via dual O-H...O hydrogen bonds. Computations should be run on the dimer using wB97X-D to accurately predict the binding energy.

Geometric Parameters (Reference Values)

Comparison with X-ray diffraction data (if available) or high-level analogs (e.g., 2,5-difluorobenzoic acid) typically yields:

Parameter	Bond/Angle	Typical DFT Value (Å / °)	Note
Bond Length	C=O	1.21 - 1.23	Characteristic carbonyl
Bond Length	C-F	1.33 - 1.35	Strong, short bond
Bond Length	C()=C()	1.34 - 1.36	Vinyl double bond
Bond Angle	O-C-O	122.0 - 124.0	Carboxyl group angle

Electronic Properties & Reactivity[4]

Frontier Molecular Orbitals (FMO)

The HOMO-LUMO gap is a critical indicator of chemical stability and bioactivity.

- HOMO: Predominantly localized on the π -system of the phenyl ring and the vinyl group.
- LUMO: Delocalized over the entire conjugated system, including the electron-withdrawing carboxyl group.
- Fluorine Impact: The electronegative Fluorine atoms stabilize (lower the energy of) both HOMO and LUMO compared to cinnamic acid, potentially increasing the "hardness" ($\Delta E_{\text{HOMO-LUMO}}$) of the molecule.

Global Reactivity Descriptors Calculation: Using Koopmans' theorem approximation:

- Chemical Potential (μ):
 $\mu \approx -\epsilon_{\text{HOMO}}$
- Chemical Hardness (η):
 $\eta \approx \frac{\epsilon_{\text{LUMO}} - \epsilon_{\text{HOMO}}}{2}$
- Electrophilicity Index (ω):
 $\omega \approx \frac{\mu^2}{2\eta}$

Molecular Electrostatic Potential (MEP)

The MEP map is vital for predicting non-covalent interactions (e.g., drug-receptor binding).

- Negative Regions (Red): Concentrated over the Carbonyl Oxygen and the Fluorine atoms (H-bond acceptors).
- Positive Regions (Blue): Concentrated over the Hydroxyl Proton (H-bond donor).

Spectroscopic Profiling

Vibrational Spectroscopy (IR & Raman)

DFT frequencies are harmonic and systematically overestimate experimental anharmonic frequencies.

- **Scaling Factor:** Apply a scaling factor of 0.961 (for B3LYP/6-311++G(d,p)) to align with experimental FT-IR data.
- **Potential Energy Distribution (PED):** Use software like VEDA to assign vibrational modes quantitatively (e.g., "Mode 25 is 80% C=O stretch").

Diagnostic Bands for 2,5-DFCA:

- (O-H): 3500–3200 cm
(Broad, if dimeric).
- (C=O): 1680–1720 cm
(Very strong intensity).
- (C=C): 1620–1640 cm
(Conjugated alkene).
- (C-F): 1100–1250 cm
(Distinctive for fluorinated aromatics).

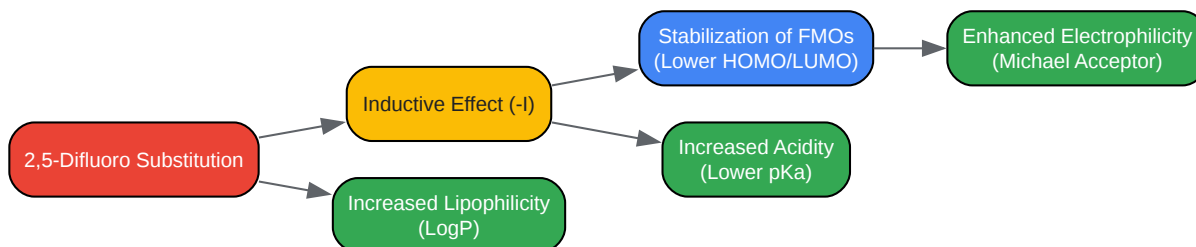
NMR Analysis (GIAO Method)

Calculate Isotropic Shielding Tensors using the GIAO (Gauge-Independent Atomic Orbital) method in a solvent field (e.g., DMSO using PCM).

- **Validation:** The vinyl protons show a large coupling constant (Hz), confirming the trans geometry.

Logic of Reactivity: The Fluorine Influence

The following diagram details how the structural presence of fluorine translates into observable chemical properties.



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Figure 2: Causal pathway linking fluorine substitution to physicochemical properties.

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Sources

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- [2. Experimental FT-IR, Laser-Raman and DFT spectroscopic analysis of 2,3,4,5,6-Pentafluoro-trans-cinnamic acid - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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